

## Pyraclostrobin-d6: A Technical Overview for Advanced Research

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Compound of Interest		
Compound Name:	Pyraclostrobin-d6	
Cat. No.:	B1152990	Get Quote

For researchers, scientists, and professionals in drug development, **Pyraclostrobin-d6** serves as a critical analytical tool. This deuterated internal standard is indispensable for the accurate quantification of its parent compound, pyraclostrobin, a widely utilized strobilurin fungicide. This guide provides an in-depth look at its core properties, a detailed experimental protocol for its application, and a visual representation of the parent compound's mechanism of action.

### **Core Chemical and Physical Data**

The fundamental properties of **Pyraclostrobin-d6** are summarized below, providing a clear reference for its use in experimental settings.

Parameter	Value	
CAS Number	1185141-91-7	
Molecular Formula	C19H12D6CIN4O3	
Molecular Weight	393.89 g/mol	
Synonyms	Methyl (N-methoxy)-N-[2-[[1-(4-chlorophenyl)pyrazol-3-yl]oxymethyl]phenyld6]carbamate	
Appearance	A solid	
Solubility	Soluble in Chloroform and Methanol	



# Experimental Protocol: Quantification of Pyraclostrobin in Biological Matrices

The following protocol outlines a typical workflow for the analysis of pyraclostrobin residues in a given sample matrix, such as agricultural products, using **Pyraclostrobin-d6** as an internal standard. This method commonly employs Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for its high sensitivity and selectivity.

### **Sample Preparation (QuEChERS Method)**

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined approach for the extraction and cleanup of pesticide residues from various matrices.[1][2][3][4] [5]

- Homogenization: A representative sample (e.g., 10-15 g of fruit or vegetable tissue) is homogenized.
- Extraction: The homogenized sample is placed in a 50 mL centrifuge tube. 10 mL of water and 10 mL of acetonitrile are added. A known concentration of **Pyraclostrobin-d6** internal standard is spiked into the sample. The tube is shaken vigorously.
- Salting Out: A salt mixture (e.g., magnesium sulfate, sodium chloride, sodium citrate) is added to induce phase separation. The tube is again shaken and then centrifuged.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: An aliquot of the acetonitrile supernatant is transferred to a d-SPE tube containing a sorbent (e.g., primary secondary amine - PSA) to remove interfering matrix components. The tube is vortexed and centrifuged.
- Final Extract: The resulting supernatant is collected, and the solvent is evaporated and reconstituted in a suitable solvent for LC-MS/MS analysis.

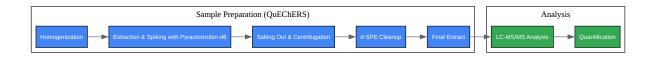
### **LC-MS/MS Analysis**

 Chromatographic Separation: The prepared sample is injected into a liquid chromatography system, typically equipped with a C18 column, to separate pyraclostrobin and
 Pyraclostrobin-d6 from other components. A gradient elution with a mobile phase



consisting of water and an organic solvent (e.g., methanol or acetonitrile) with additives like formic acid or ammonium formate is commonly used.[5]

- Mass Spectrometric Detection: The eluent from the LC system is introduced into a tandem
  mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. Specific
  precursor-to-product ion transitions for both pyraclostrobin and Pyraclostrobin-d6 are
  monitored for quantification.
- Quantification: The concentration of pyraclostrobin in the original sample is determined by comparing the peak area ratio of the analyte to the internal standard (Pyraclostrobin-d6) against a calibration curve prepared with known concentrations of pyraclostrobin and a constant concentration of the internal standard.



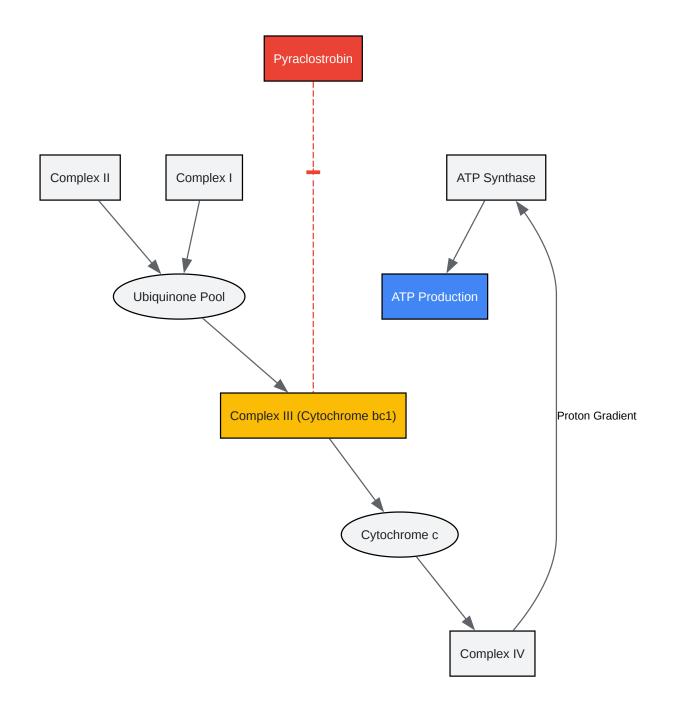
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Experimental workflow for Pyraclostrobin analysis.

# Mechanism of Action: Inhibition of Mitochondrial Respiration

Pyraclostrobin belongs to the strobilurin class of fungicides, which act by inhibiting mitochondrial respiration in fungi.[6][7] Specifically, it targets the Quinone outside (Qo) site of the cytochrome bc1 complex (Complex III) in the electron transport chain.[8] This binding blocks the transfer of electrons from ubiquinol to cytochrome c, thereby halting ATP synthesis and ultimately leading to fungal cell death.[8]





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Pyraclostrobin's inhibition of the electron transport chain.

Recent studies have also explored the off-target effects of pyraclostrobin, including its potential to induce triglyceride accumulation and mitochondrial dysfunction in non-target organisms, which appears to occur through mechanisms independent of the canonical PPARy pathway.[9]



[10] These findings highlight the importance of continued research into the broader biological impacts of this widely used fungicide.

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